

A Comparative Guide to the Long-Term Stability of Lead-Sodium Intermetallic Phases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead;sodium

Cat. No.: B3418705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative assessment of the long-term stability of various lead-sodium (Na-Pb) intermetallic phases. Due to the limited availability of direct long-term experimental stability data, this guide combines theoretical predictions from first-principles calculations with experimental observations from electrochemical studies to offer a comprehensive overview based on current scientific understanding. The inherent reactivity of these phases, particularly with air and moisture, presents significant challenges for long-term applications and necessitates careful handling and environmental control.

Introduction to Lead-Sodium Intermetallic Phases

Lead-sodium alloys form several stable intermetallic compounds, with the most commonly cited phases being NaPb_3 , NaPb , Na_5Pb_2 , and $\text{Na}_{15}\text{Pb}_4$. Some recent experimental studies, particularly in the context of sodium-ion batteries, have identified Na_9Pb_4 as an intermediate phase instead of Na_5Pb_2 .^[1] These phases are characterized by their ordered crystal structures and distinct thermodynamic and mechanical properties. A key challenge associated with the formation of these intermetallics is the significant volume expansion that occurs during the alloying of sodium with lead, which can be a primary driver of mechanical degradation over time.^[2]

Comparative Data on Lead-Sodium Intermetallic Phases

The following table summarizes key properties of the stable Na-Pb intermetallic phases based on theoretical calculations and experimental observations. It is important to note that direct, long-term, comparative experimental data on degradation rates in various environments is scarce. The stability is therefore inferred from thermodynamic calculations and performance in electrochemical cycling.

Property	NaPb ₃	NaPb	Na ₅ Pb ₂ / Na ₉ Pb ₄	Na ₁₅ Pb ₄
Thermodynamic Stability (Formation Enthalpy)	Thermodynamically stable intermediate phase.[2]	A stable intermetallic compound in the Na-Pb phase diagram.[2]	Both Na ₅ Pb ₂ and Na ₉ Pb ₄ are reported. Na ₉ Pb ₄ has been observed experimentally in electrochemical cycling instead of Na ₅ Pb ₂ . [1]	The fully sodiated, thermodynamically stable end-phase.[2]
Volume Expansion (vs. pure Pb)	~26%[3]	~100%[3]	~216% (for Na ₉ Pb ₄)[3]	~358-367%[2][3]
Observed Electrochemical Stability	Reversible formation and decomposition observed in initial cycles.[3]	Generally stable during electrochemical cycling, but contributes to overall volume change.[3]	The NaPb/Na ₉ Pb ₄ transformation has been identified as showing poor stability, leading to structural damage like cracks and voids. [3]	Stable as the final sodiation product, but its formation involves the largest volume change, posing a significant mechanical challenge.[2]
Crystal Structure	AuCu ₃ -type cubic (Pm-3m)[2]	Tetragonal (I4 ₁ /acd)[4]	Na ₅ Pb ₂ : hR7 (R-3m); Na ₉ Pb ₄ : hP26 (P6 ₃ /mmc) [4]	cI76 (I-43d)[4]

Experimental Protocols

Detailed experimental protocols for the direct long-term stability testing of isolated Na-Pb intermetallic phases are not readily available in the literature due to their high reactivity. However, the methodologies used in electrochemical studies provide a framework for the synthesis and characterization of these phases.

Protocol 1: Synthesis of Na-Pb Intermetallic Phases via Electrochemical Sodiation

This protocol describes the formation of Na-Pb intermetallic phases on a lead foil electrode within an electrochemical cell, which allows for in-situ or ex-situ characterization.

1. Materials and Equipment:

- Lead foil (working electrode)
- Sodium metal (counter and reference electrode)
- Electrolyte: e.g., 1 M NaPF₆ in a suitable solvent like diglyme (G1)[3]
- Celgard separator
- Coin cell components (or a three-electrode cell for more precise measurements)
- Argon-filled glovebox
- Galvanostatic cycler

2. Procedure:

- All cell assembly is performed within an argon-filled glovebox to prevent reaction with air and moisture.
- A working electrode is prepared from lead foil.
- A counter and reference electrode are prepared from fresh sodium metal.
- The electrodes are separated by a Celgard separator soaked in the electrolyte.
- The components are assembled into a coin cell.
- To synthesize a specific Na-Pb phase, the cell is discharged (sodiated) galvanostatically to a specific voltage corresponding to the desired phase, as determined by the voltage profile of the Na-Pb system. For example, sodiation can be stopped at different voltage plateaus to isolate NaPb₃, NaPb, Na₉Pb₄, and Na₁₅Pb₄. [3]

3. Characterization:

- For ex-situ analysis, the cell is carefully disassembled in a glovebox at the desired state of charge.
- The lead foil electrode is rinsed with a suitable solvent (e.g., dimethyl carbonate) to remove residual electrolyte.
- The phase composition and morphology are then characterized using techniques like X-ray Diffraction (XRD) and Scanning Electron Microscopy (SEM).[3]

Protocol 2: General Approach for Assessing Long-Term Stability (Hypothetical)

This outlines a general, hypothetical workflow for assessing the long-term stability of synthesized Na-Pb intermetallic phases.

1. Synthesis and Isolation:

- Synthesize the desired Na-Pb intermetallic phase using a suitable method, such as high-temperature solid-state reaction of stoichiometric amounts of sodium and lead in a sealed, inert atmosphere container (e.g., a sealed tantalum or molybdenum crucible).
- Characterize the initial phase purity using XRD.

2. Controlled Environment Aging:

- Place the synthesized powder or pellet in a controlled environment chamber with a specific temperature, humidity, and atmospheric composition (e.g., dry air, inert gas with controlled oxygen/moisture levels).
- Age the samples for extended periods (e.g., hundreds or thousands of hours).

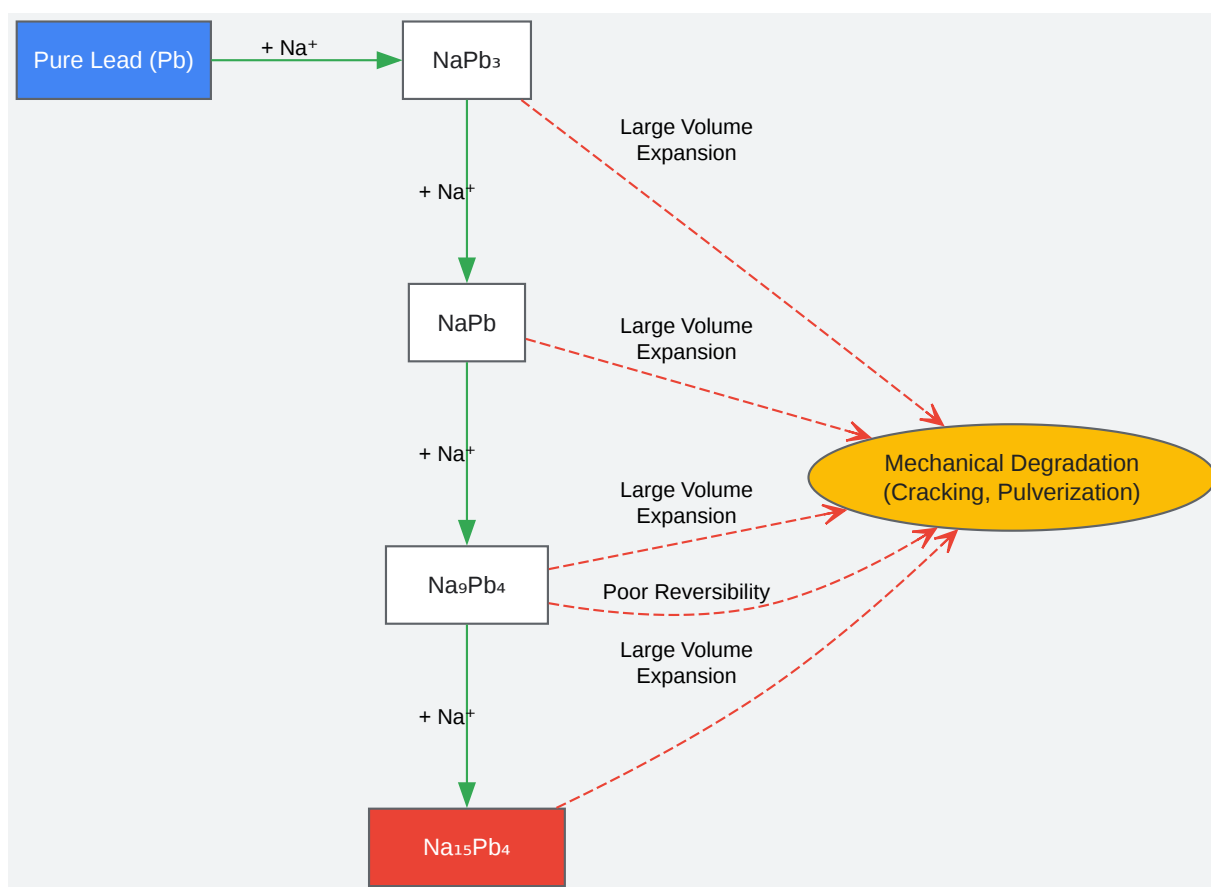
3. Periodic Characterization:

- At regular intervals, remove a sample from the aging chamber under an inert atmosphere.
- Characterize changes in phase composition and crystal structure using XRD.
- Observe changes in surface morphology and microstructure using SEM.
- Analyze changes in chemical composition, such as the formation of oxides or carbonates, using X-ray Photoelectron Spectroscopy (XPS).
- Measure changes in mechanical properties, such as microhardness, using nanoindentation.

Visualizations

Logical Relationship of Na-Pb Phase Formation and Degradation

The following diagram illustrates the sequential formation of lead-sodium intermetallic phases during the sodiation of lead and highlights the key degradation mechanisms.

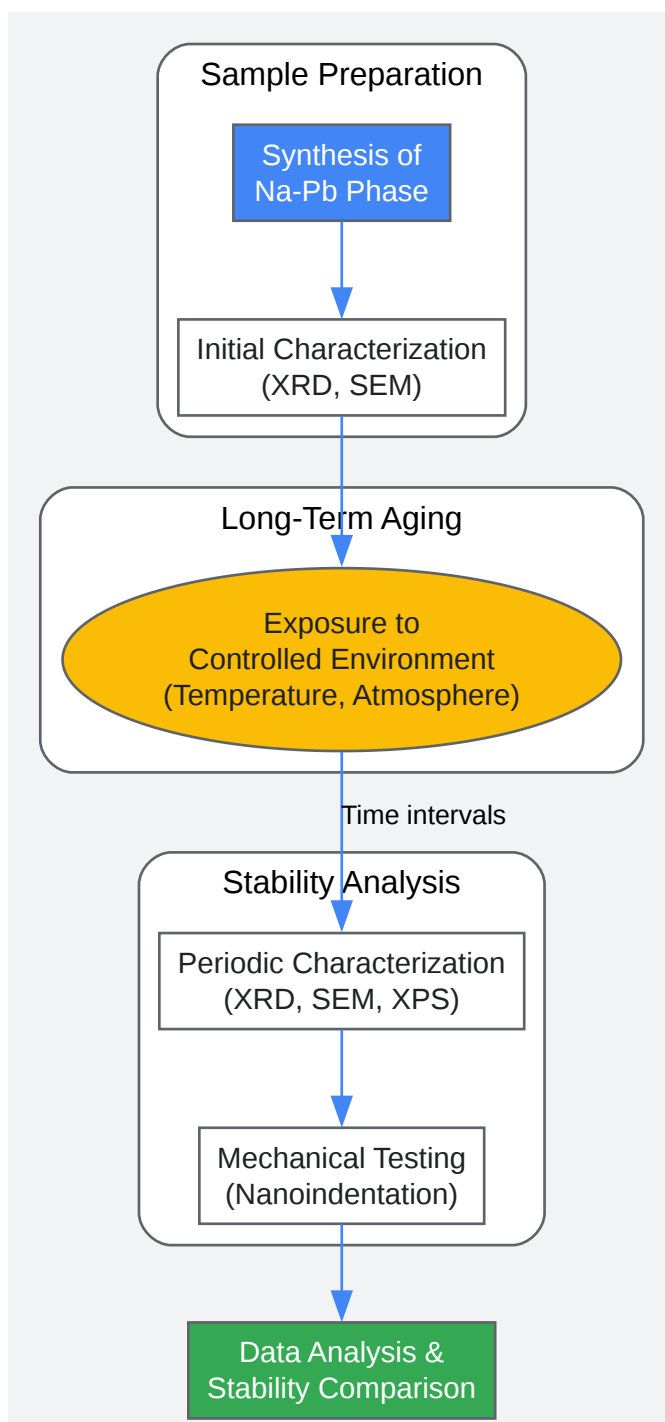


[Click to download full resolution via product page](#)

Caption: Sodiation pathway of lead and associated degradation mechanisms.

Experimental Workflow for Stability Assessment

This diagram outlines a general experimental procedure for evaluating the long-term stability of materials like lead-sodium intermetallic phases.



[Click to download full resolution via product page](#)

Caption: General workflow for assessing material long-term stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ira.lib.polyu.edu.hk [ira.lib.polyu.edu.hk]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Corrosion by liquid sodium of materials for sodium fast reactors: the CORRONa testing device [inis.iaea.org]
- To cite this document: BenchChem. [A Comparative Guide to the Long-Term Stability of Lead-Sodium Intermetallic Phases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418705#assessing-the-long-term-stability-of-lead-sodium-intermetallic-phases]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com